

Vanitrope: A Comprehensive Spectroscopic and Pathway Analysis

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Compound of Interest

Compound Name: Vanitrope
CAS No.: 63477-41-8
Cat. No.: B1336136

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This technical guide provides an in-depth analysis of the spectral data for **Vanitrope** (2-ethoxy-5-[(E)-prop-1-enyl]phenol), a synthetic aroma chemical renowned for its potent, sweet, vanilla-like fragrance.^[1] This document details its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside relevant experimental protocols and its role in olfactory signaling.

Chemical and Physical Properties

Property	Value
IUPAC Name	2-ethoxy-5-[(E)-prop-1-enyl]phenol
CAS Number	94-86-0[2]
Molecular Formula	C ₁₁ H ₁₄ O ₂
Molecular Weight	178.23 g/mol [3]
Appearance	White to off-white crystalline powder[1]
Melting Point	85-87 °C (trans isomer)[3]
Boiling Point	312 °C[3]
Solubility	Insoluble in water; soluble in ethanol and most organic solvents.[1][4]

Spectral Data Analysis

The following tables summarize the key spectral data for **Vanitrope**, crucial for its identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

Table 1: Predicted ¹H NMR Spectral Data for **Vanitrope**

Assignment	Predicted Chemical Shift (δ) in ppm
Aromatic CH	6.5 - 7.0
Propenyl CH=CH	5.5 - 6.5
Phenolic OH	Variable
Ethoxy OCH ₂	~4.0
Propenyl CH ₃	~1.8
Ethoxy CH ₃	~1.4

Table 2: Predicted ¹³C NMR Spectral Data for **Vanitrope**

Assignment	Predicted Chemical Shift (δ) in ppm
Aromatic C	110 - 130
Propenyl C=C	120 - 135
Ethoxy OCH ₂	~64
Propenyl CH ₃	~18
Ethoxy CH ₃	~15

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Table 3: Expected Characteristic IR Absorption Bands for **Vanitrope**

Functional Group	Expected Absorption Band (cm ⁻¹)
Phenolic O-H Stretch	3200-3600 (broad)
Aromatic C-H Stretch	3000-3100
Aliphatic C-H Stretch	2850-3000
Aromatic C=C Stretch	1400-1600
C-O Stretch (Ether and Phenol)	1000-1300

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The mass spectrum of **Vanitrope** will exhibit a molecular ion peak corresponding to its molecular weight.^[1] High-resolution mass spectrometry (HRMS) can be utilized to confirm the elemental composition.^[1]

Table 4: Experimental MS/MS Fragmentation Data for the Deprotonated Molecule [M-H]⁻

m/z of Precursor Ion	m/z of Fragment Ions	Relative Abundance (%)
177.0921	161.0607	100
177.0921	121.0295	9.60

Experimental Protocols

While specific experimental parameters for the acquisition of **Vanitrope**'s spectra are not consistently published, the following outlines standard methodologies.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A solution of **Vanitrope** is prepared in a suitable deuterated solvent, such as chloroform-d (CDCl₃), and transferred to an NMR tube. ¹H and ¹³C NMR spectra are then acquired using a high-field NMR spectrometer. The data is processed, and chemical shifts are referenced to an internal standard, typically tetramethylsilane (TMS).

Infrared (IR) Spectroscopy: For a solid sample like **Vanitrope**, an IR spectrum is commonly obtained using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the sample is finely ground with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a Nujol mull can be prepared. The spectrum is then recorded across the mid-infrared region.

Mass Spectrometry (MS): Mass spectral data can be acquired using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS). For GC-MS, a dilute solution of **Vanitrope** in a volatile solvent is injected into the GC, where it is vaporized and separated. The eluting compound then enters the mass spectrometer, where it is ionized (e.g., by electron ionization) and the mass-to-charge ratios of the resulting ions are measured.

Biological Interaction: The Olfactory Signaling Pathway

As an aromatic compound, the biological activity of **Vanitrope** is primarily initiated through its interaction with olfactory receptors located in the cilia of olfactory sensory neurons in the nasal epithelium.[5][6][7] This binding event triggers a G-protein-coupled cascade, leading to the generation of an electrical signal that is transmitted to the brain and perceived as a distinct scent.[5][7][8][9]

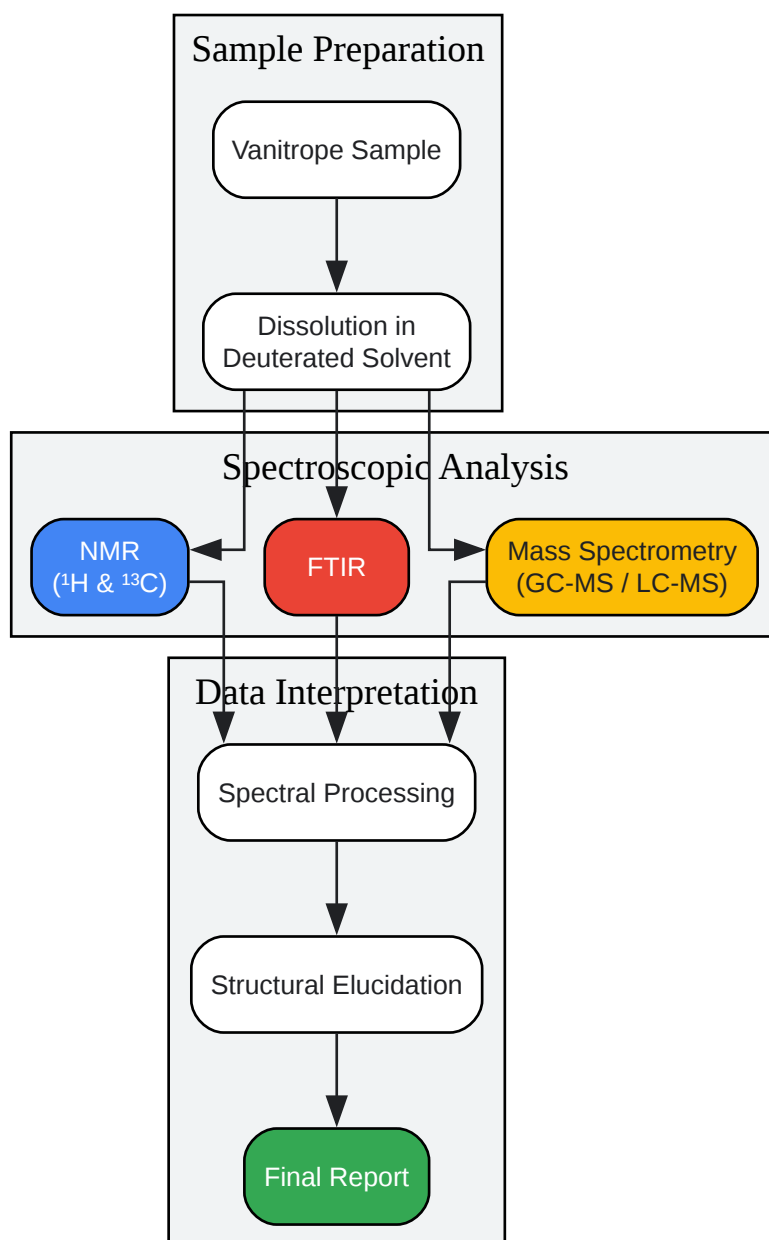


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Caption: The olfactory signal transduction cascade initiated by **Vanitrope**.

General Experimental Workflow for Spectral Analysis

The systematic characterization of a chemical compound like **Vanitrope** follows a standardized workflow to ensure accurate and reproducible data.



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Caption: A generalized workflow for the spectral analysis of **Vanitrope**.

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